

Application Notes: In Vivo Administration of G9a/GLP Inhibitors in Mouse Models

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Compound of Interest

Compound Name: UNC0006

Cat. No.: B15578016

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Topic: In Vivo Dosage of UNC0638 in Mouse Models

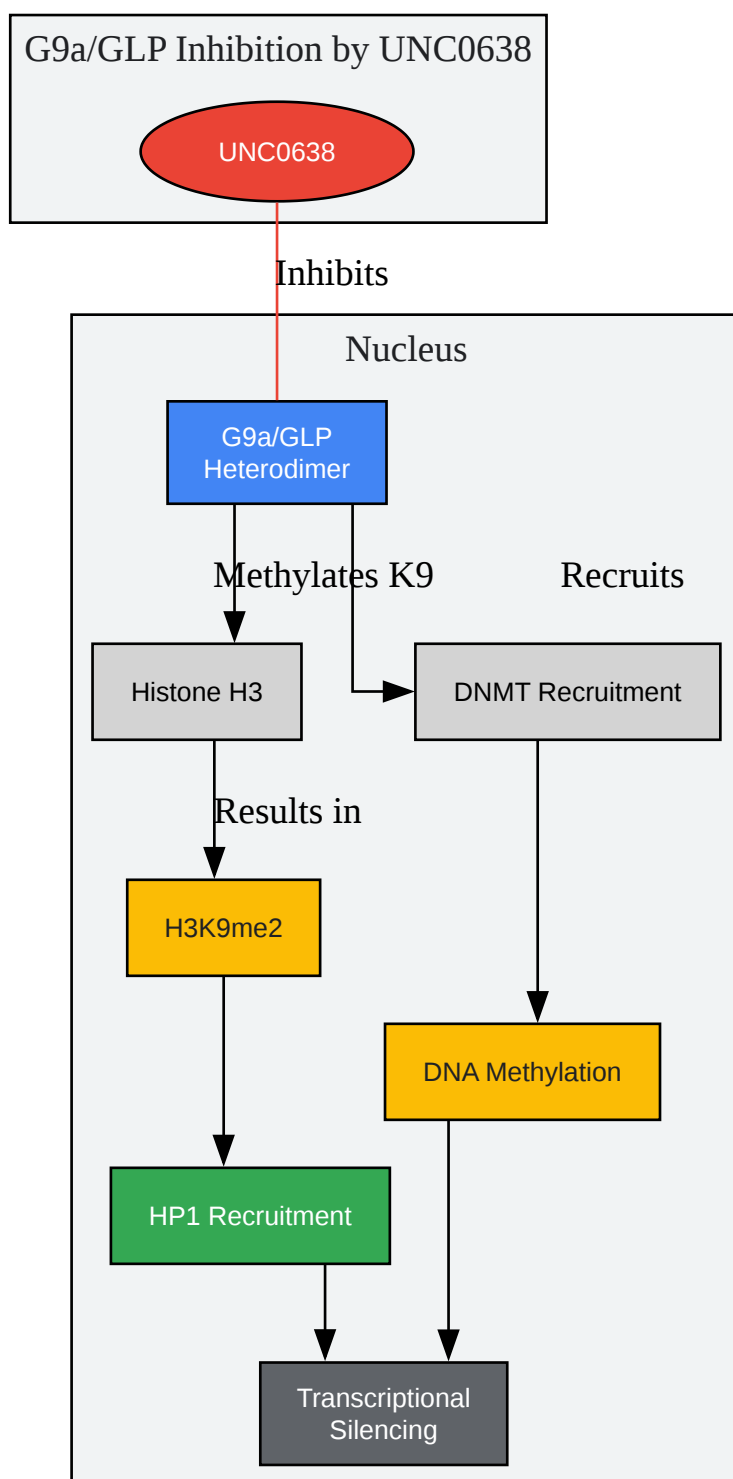
Audience: Researchers, scientists, and drug development professionals.

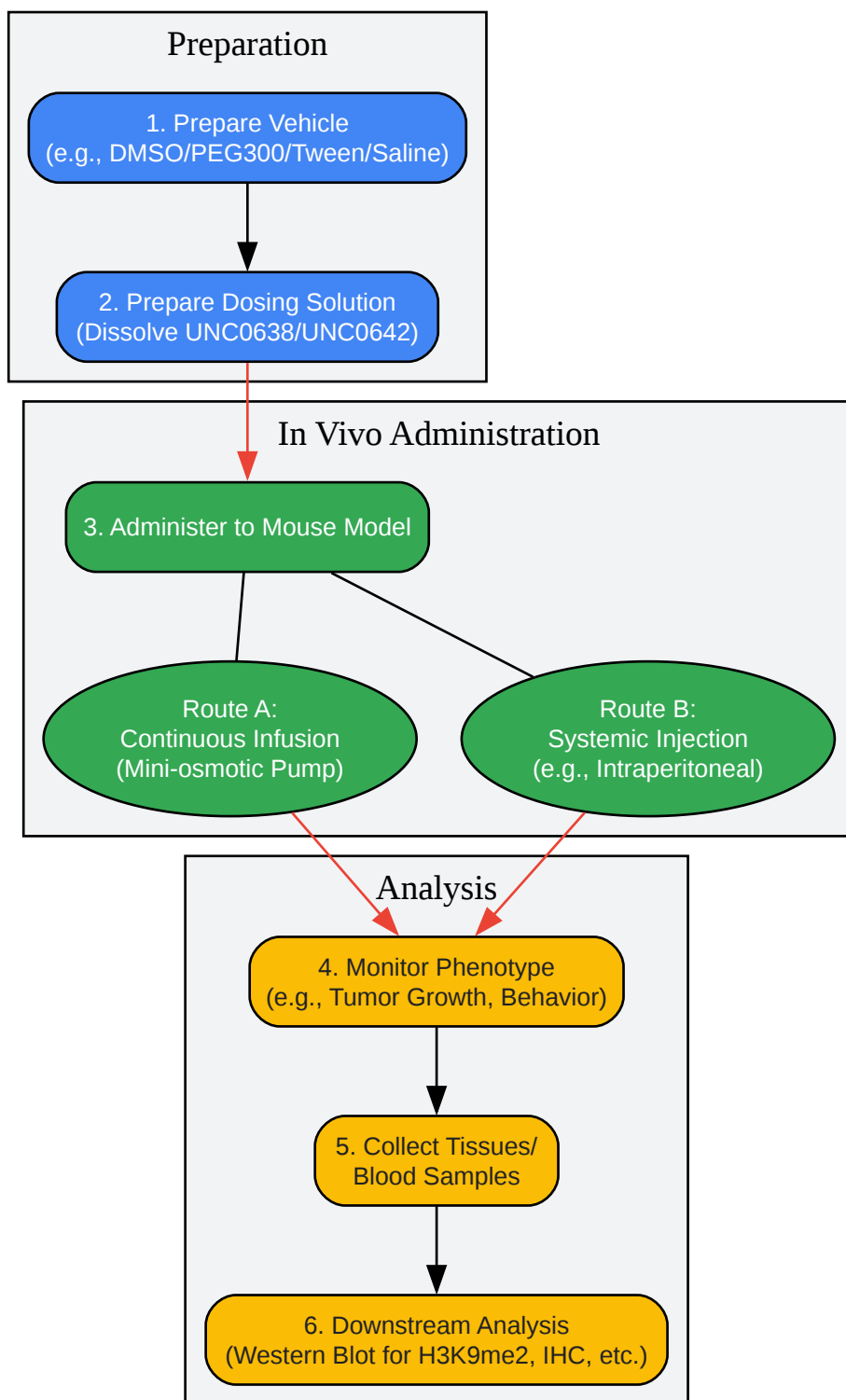
Introduction: UNC0638 is a potent and selective chemical probe that inhibits the histone methyltransferases G9a (also known as EHMT2) and G9a-like protein (GLP, also known as EHMT1).[1] These enzymes form a heterodimeric complex that is the primary driver for mono- and di-methylation of histone H3 at lysine 9 (H3K9me1 and H3K9me2) in euchromatin, leading to transcriptional repression.[2][3] While UNC0638 is a valuable tool for in vitro and cell-based assays due to its high potency and selectivity, its application in in vivo animal studies is limited by poor pharmacokinetic properties.[4][5] Studies have shown it has high clearance, a short half-life, and low exposure levels following intravenous, oral, or intraperitoneal administration. [4]

Despite these limitations, UNC0638 has been successfully used in vivo through continuous delivery methods, such as mini-osmotic pumps.[6] For studies requiring systemic administration via injection, a closely related analog, UNC0642, was developed with improved pharmacokinetic properties suitable for in vivo use.[5] These application notes will provide details on the G9a/GLP signaling pathway, summarize in vivo dosing for both UNC0638 and its analog UNC0642, and offer detailed protocols for their use in mouse models.

G9a/GLP Signaling Pathway

G9a and GLP primarily function as a heterodimer to catalyze the methylation of H3K9.[3] This epigenetic mark serves as a binding site for Heterochromatin Protein 1 (HP1), which recruits further silencing machinery, leading to chromatin compaction and transcriptional repression of target genes.[2][3] Additionally, the G9a/GLP complex can induce DNA methylation, often in a manner independent of its histone methyltransferase activity, by recruiting DNA methyltransferases (DNMTs) to target loci.[2][7] This dual mechanism of action makes the G9a/GLP complex a critical regulator of gene silencing.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. G9a/GLP complexes independently mediate H3K9 and DNA methylation to silence transcription | The EMBO Journal [link.springer.com]
- 3. Histone methyltransferases G9a and GLP form heteromeric complexes and are both crucial for methylation of euchromatin at H3-K9 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A chemical probe selectively inhibits G9a and GLP methyltransferase activity in cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Discovery of a Novel Chemotype of Histone Lysine Methyltransferase EHMT1/2 (GLP/G9a) Inhibitors: Rational Design, Synthesis, Biological Evaluation, and Co-crystal Structure - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Targeting histone methyltransferase G9a inhibits growth and Wnt signaling pathway by epigenetically regulating HP1 α and APC2 gene expression in non-small cell lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 7. G9a/GLP complexes independently mediate H3K9 and DNA methylation to silence transcription - PubMed [pubmed.ncbi.nlm.nih.gov]
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